

Essential Safety and Logistical Information for Handling Disulfoton

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Compound of Interest

Compound Name: Disulfoton

Cat. No.: B1670778

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For researchers, scientists, and drug development professionals, the safe handling and disposal of **Disulfoton**, an organophosphate insecticide, is paramount due to its high toxicity. Strict adherence to safety protocols is essential to prevent exposure and environmental contamination. This document provides comprehensive guidance on personal protective equipment (PPE), operational procedures, and disposal plans for **Disulfoton**.

Personal Protective Equipment (PPE)

Appropriate PPE must be worn at all times when handling **Disulfoton** to minimize exposure through inhalation, skin contact, and ingestion.^{[1][2][3]} The following table summarizes the required PPE.

Body Part	Required PPE	Specifications and Recommendations
Hands	Chemical-resistant gloves	Unlined, elbow-length gloves made of nitrile, butyl, or neoprene are recommended. [4] Never use leather or cotton gloves as they can absorb the chemical.[4]
Body	Chemical-resistant suit or coveralls	Wear a clean, dry protective suit that covers the entire body from wrists to ankles.[4] For highly toxic chemicals like Disulfoton (Category I), a chemical-resistant suit is essential.[4] A chemical-resistant apron should be worn when mixing, loading, or cleaning equipment.[4][5]
Eyes and Face	Goggles and face shield	Use snug-fitting, non-fogging goggles or a full-face respirator.[4] For situations with a high risk of splashing, a face shield should be worn in addition to goggles.[4]
Respiratory	NIOSH-approved respirator	An organic vapor respirator with a particulate pre-filter is necessary, especially when there is a risk of inhalation. Always use a respirator when mixing or handling concentrates.[4]

Quantitative Data Summary

The following table presents key quantitative data for **Disulfoton**, essential for risk assessment and safe handling.

Property	Value	Reference
Oral LD50 (Rat)	Male: 52 mg/kg, Female: 14 mg/kg	
Dermal LD50 (Rabbit)	Male: approx. 1000 mg/kg, Female: > 1000 mg/kg	
Boiling Point	270 to 271°F at 1.5 mmHg	[1]
Melting Point	> -13°F	[1]
Vapor Pressure	0.00018 mmHg at 68°F	[1]
Specific Gravity	1.144 (Denser than water)	[1]
Water Solubility	0.003% at 73°F	[1]
Flash Point	> 180°F	[1]

Experimental Protocol: Safe Handling of Disulfoton

This protocol outlines the step-by-step procedure for safely handling **Disulfoton** in a laboratory setting.

1. Preparation and Precautionary Measures:

- Ensure all necessary PPE is available, inspected for integrity, and worn correctly before entering the designated handling area.
- Verify that an eyewash station and safety shower are readily accessible and operational.[2]
- Prepare all necessary equipment and reagents before handling **Disulfoton** to minimize movement and potential for spills.
- Work in a well-ventilated area, preferably within a chemical fume hood.

2. Handling and Experimental Procedure:

- Carefully measure and dispense **Disulfoton**, avoiding the generation of dust or aerosols.
- Keep all containers with **Disulfoton** tightly sealed when not in use.
- If dilution is required, add **Disulfoton** to the diluent slowly while stirring to avoid splashing.
- Clean any contaminated surfaces immediately with a suitable decontamination solution (e.g., detergent and water), followed by a rinse.

3. Spill and Emergency Procedures:

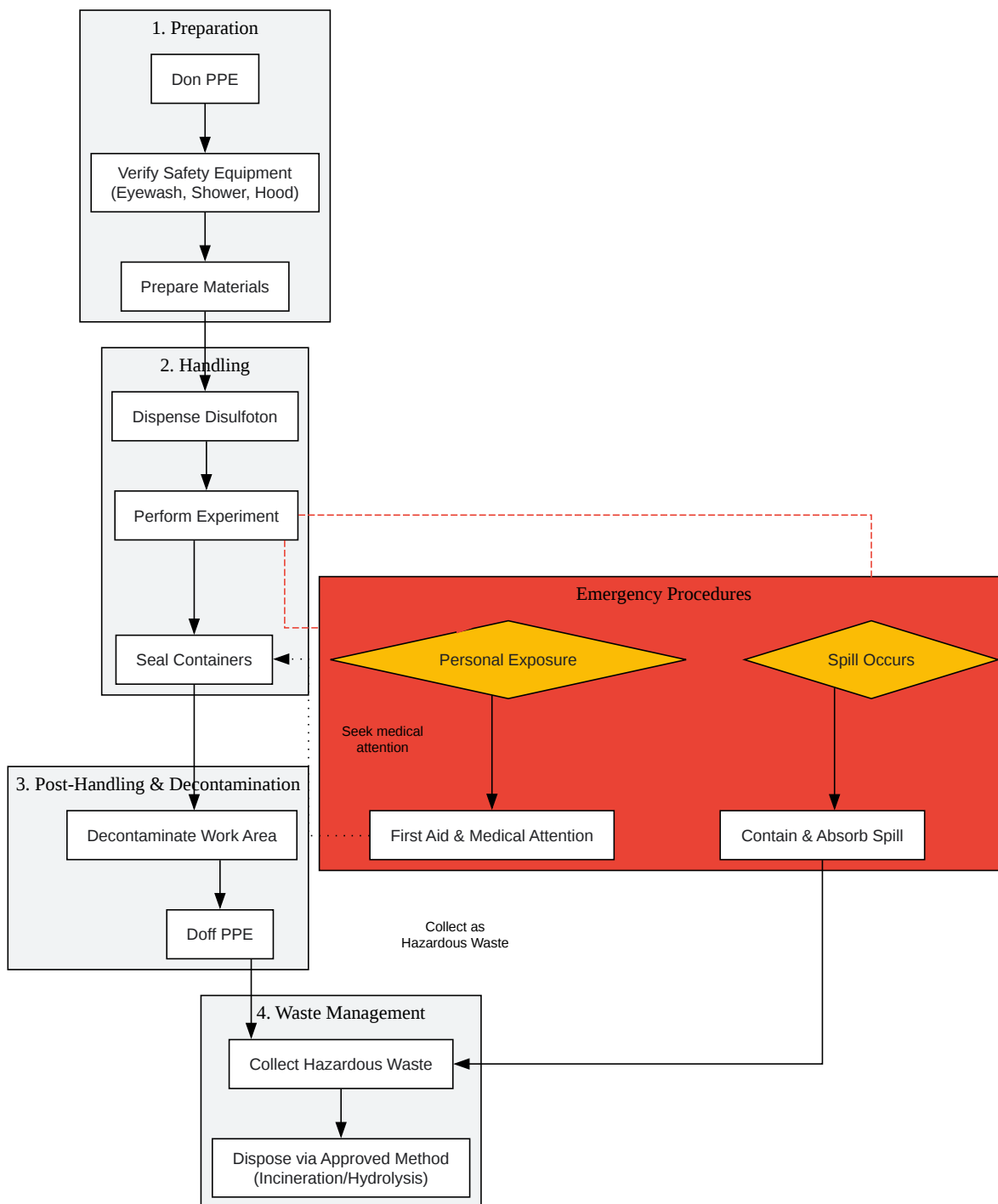
- In case of a spill:
 - Evacuate the immediate area.
 - Wearing appropriate PPE, cover the spill with an absorbent material such as dry earth, sand, or vermiculite.[\[1\]](#)
 - Collect the absorbed material into a labeled, sealable container for hazardous waste disposal.[\[1\]](#)
 - Decontaminate the spill area thoroughly.
- In case of personal exposure:
 - Skin Contact: Immediately wash the affected area with soap and plenty of water for at least 15 minutes.[\[1\]](#) Remove contaminated clothing.
 - Eye Contact: Flush eyes with lukewarm water for at least 15 minutes.[\[1\]](#)
 - Inhalation: Move to fresh air immediately.[\[1\]](#)
 - Ingestion: Seek immediate medical attention. Do not induce vomiting unless instructed by a medical professional.
 - In all cases of exposure, seek immediate medical attention and provide the Safety Data Sheet (SDS) to the medical personnel.

4. Waste Disposal:

- All **Disulfoton** waste, including empty containers and contaminated materials, must be treated as hazardous waste.
- The preferred methods of disposal are incineration in a hazardous waste incinerator or alkaline hydrolysis.^[6]
- Empty containers must be triple-rinsed, with the rinsate collected as hazardous waste, before they can be considered for disposal.
- Follow all local, state, and federal regulations for hazardous waste disposal.

Disulfoton Handling Workflow

The following diagram illustrates the logical workflow for the safe handling of **Disulfoton**, from preparation to disposal.



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Caption: Logical workflow for the safe handling of **Disulfoton**.

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